

# Proper Disposal Procedures for FM 100

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## Compound of Interest

Compound Name: FM 100

Cat. No.: B1171896

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The following guide provides essential safety and logistical information for the proper disposal of **FM 100**, a substance for which a specific Safety Data Sheet (SDS) is not readily available. The procedures outlined below are based on established best practices for handling potentially hazardous chemical waste in a laboratory environment. It is imperative for all personnel to consult with their institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

## Waste Characterization and Handling Summary

All waste streams containing **FM 100** must be treated as hazardous chemical waste. The initial and most critical steps in a compliant disposal process are proper identification, segregation, and labeling.

Parameter	Guideline	Source/Justification
Waste Type	Hazardous Chemical Waste	Assumed based on its use in a research and drug development context, where compounds are often biologically active.
Primary Hazard	Potentially toxic, biologically active	A precautionary approach is necessary for novel research compounds where full toxicological data may not be available.
Compatible Container	Clearly labeled, leak-proof, screw-cap container (e.g., high-density polyethylene - HDPE)	General chemical waste guidelines recommend robust and chemically resistant containers to prevent leaks and spills.[1]
Labeling	"Hazardous Waste," full chemical name ("FM 100"), concentration, and accumulation start date	Standard laboratory practice and regulatory requirements mandate clear and accurate labeling of all hazardous waste.[2]
Storage	In a designated, secure, and well-ventilated hazardous waste accumulation area. Segregate from incompatible materials.	Proper storage is crucial to prevent accidental chemical reactions and ensure safety within the laboratory.[1]

## Step-by-Step Disposal Protocol for FM 100

This protocol details the procedures for the disposal of pure **FM 100** and materials contaminated with it.

## Personal Protective Equipment (PPE)

Before handling **FM 100** or its waste, at a minimum, the following PPE should be worn:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

## Waste Segregation and Collection

Proper segregation of waste is critical to prevent dangerous chemical reactions and to facilitate correct disposal.

- **Solid Waste:** Collect solid **FM 100**, contaminated lab debris (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials in a designated, leak-proof container with a secure lid.<sup>[2]</sup> The container must be clearly labeled "Hazardous Waste: **FM 100** and associated lab debris."
- **Liquid Waste:** Solutions containing **FM 100** should be collected in a separate, leak-proof container designated for liquid hazardous waste. Do not mix aqueous waste with solvent-based waste. The container must be compatible with the solvent used.
- **Sharps Waste:** Any needles, syringes, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.<sup>[2]</sup>
- **Empty Containers:** Containers that have held **FM 100** should be triple rinsed with a suitable solvent.<sup>[3]</sup> The rinsate must be collected and disposed of as hazardous liquid waste.<sup>[1][3]</sup> After rinsing, deface or remove the original label and dispose of the container as regular laboratory glass or plastic waste, in accordance with institutional policies.<sup>[3]</sup>

## Spill Cleanup Procedures

In the event of a spill, the following steps should be taken:

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Assess the Spill:** Determine the extent of the spill and if there is any immediate danger.

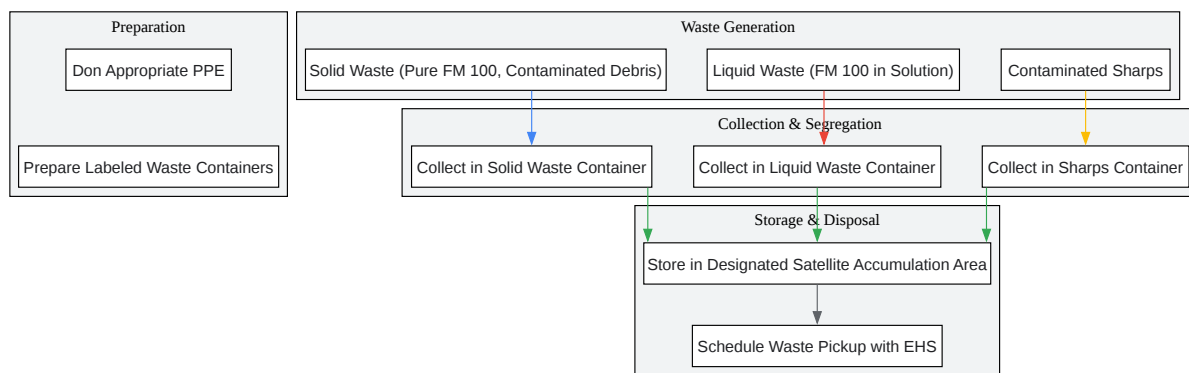
- Small Spills (Solid):
  - Wearing appropriate PPE, gently cover the spill with an absorbent material to prevent it from becoming airborne.
  - Carefully scoop the material into a designated hazardous waste container.
  - Decontaminate the area with a suitable solvent, followed by soap and water.
  - Collect all cleanup materials as hazardous waste.
- Large Spills:
  - Evacuate the immediate area.
  - Contact your institution's EHS department or emergency response team immediately.

## Decontamination of Laboratory Equipment

Equipment that has come into direct contact with **FM 100** must be decontaminated prior to reuse, servicing, or disposal.

- Initial Cleaning: Remove any visible residue by wiping with a disposable cloth dampened with an appropriate solvent.
- Thorough Cleaning: Wash the equipment with soap and water.
- Waste Disposal: All cleaning materials, including wipes and cloths, must be disposed of as solid hazardous waste.

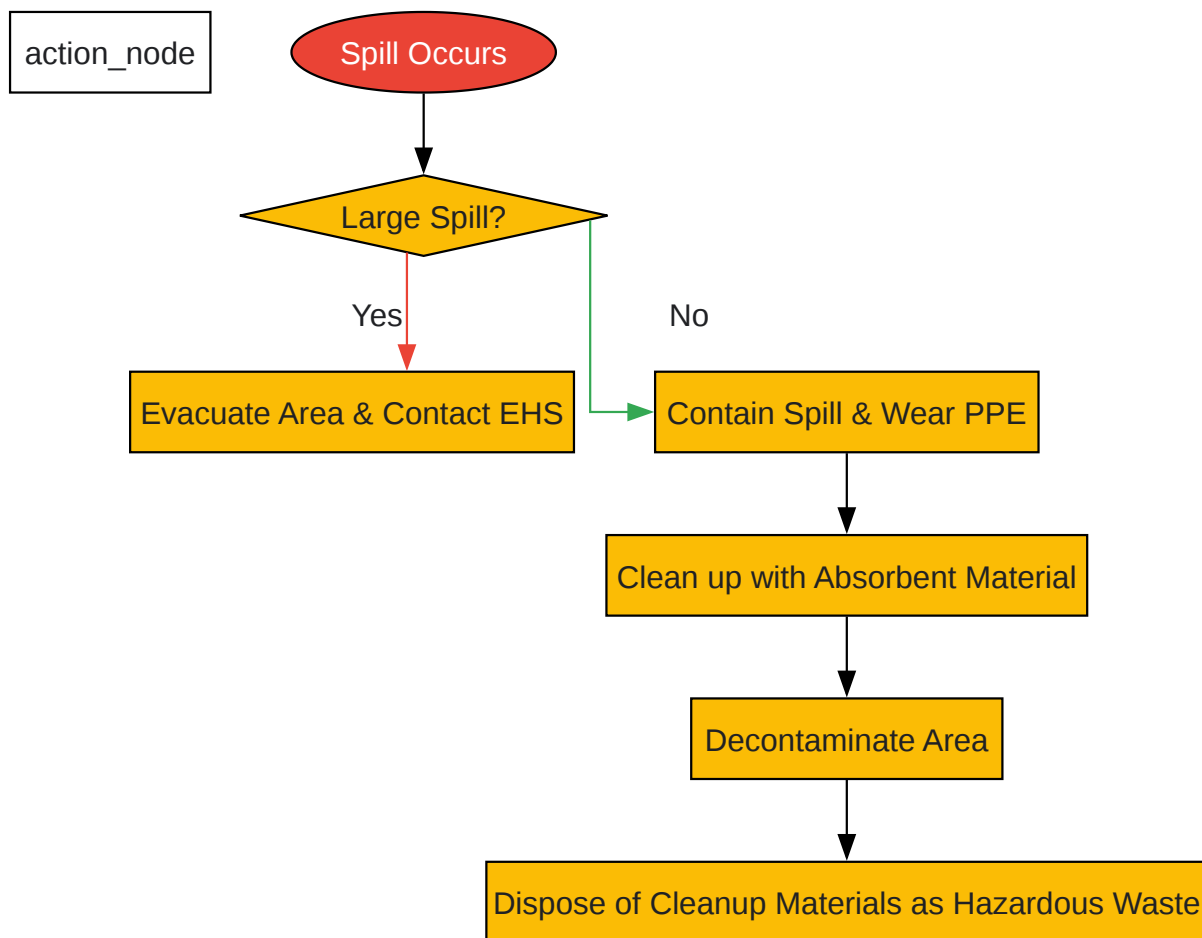
## Experimental Workflow for Disposal



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Caption: Workflow for the proper segregation and disposal of **FM 100** waste streams.

## Logical Relationship for Spill Response



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Caption: Decision-making process for responding to an **FM 100** spill.

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## References

- 1. [vumc.org](http://vumc.org) [vumc.org]

- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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